

# Phenyl Bromoacetate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Phenyl Bromoacetate

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## Introduction

**Phenyl bromoacetate** (CAS No. 620-72-4) is an organic compound with the chemical formula  $C_8H_7BrO_2$ .<sup>[1][2]</sup> It is the phenyl ester of bromoacetic acid and presents as a colorless to slightly yellow transparent liquid or a light yellow crystalline solid.<sup>[3]</sup> This document provides an in-depth overview of the physical properties of **phenyl bromoacetate**, detailed experimental protocols for their determination, and a summary of its synthesis. This guide is intended to be a valuable resource for professionals in research and development, particularly in the fields of organic chemistry and drug development, where **phenyl bromoacetate** serves as a key intermediate.<sup>[3][4]</sup>

## Core Physical Properties

The physical characteristics of **phenyl bromoacetate** are critical for its handling, application in synthesis, and purification processes. A compilation of its key physical properties is presented below.

## Data Presentation: Physical Properties of Phenyl Bromoacetate

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub>	[1][2]
Molecular Weight	215.04 g/mol	[5][6]
Appearance	Colorless to slightly yellow transparent liquid or light yellow crystalline solid	[3]
Melting Point	31-33 °C	[1][2][5]
Boiling Point	134 °C at 15 mmHg	[1][2][5]
Density	1.508 g/mL at 25 °C	[1][2][5]
Solubility	Soluble in ethanol and ether; insoluble in water.	[2][3]
Flash Point	>230 °F (>110 °C)	[2]
Refractive Index	1.559	[3]
Purity (Assay)	≥98.0% (by Gas Chromatography)	[3][5]

## Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the key physical properties of **phenyl bromoacetate**. These protocols are based on standard laboratory practices for organic compounds.

### Determination of Melting Point

The melting point of **phenyl bromoacetate** can be determined using a capillary melting point apparatus.

Methodology:

- A small, dry sample of **phenyl bromoacetate** is finely powdered and packed into a capillary tube to a height of 2-3 mm.

- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range.
- For a pure substance, the melting range should be narrow, typically within 1-2 °C.

## Determination of Boiling Point

The boiling point of **phenyl bromoacetate** is determined at reduced pressure to prevent decomposition. A standard method for this is distillation.

Methodology:

- A sample of **phenyl bromoacetate** is placed in a round-bottom flask suitable for distillation.
- A distillation apparatus is assembled, including a condenser and a collection flask. A vacuum pump is connected to the apparatus to reduce the pressure.
- The flask is heated gently in a heating mantle.
- The temperature is monitored with a thermometer placed at the vapor outlet.
- The pressure of the system is carefully controlled and monitored with a manometer.
- The temperature at which the liquid boils and a steady stream of distillate is collected is recorded as the boiling point at that specific pressure.

## Determination of Density

The density of liquid **phenyl bromoacetate** can be determined using a pycnometer or a density meter.

Methodology (using a pycnometer):

- A clean, dry pycnometer of a known volume is weighed accurately.
- The pycnometer is filled with **phenyl bromoacetate**, ensuring no air bubbles are trapped. The temperature of the sample is maintained at 25 °C.
- The filled pycnometer is weighed again.
- The mass of the **phenyl bromoacetate** is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

## Determination of Solubility

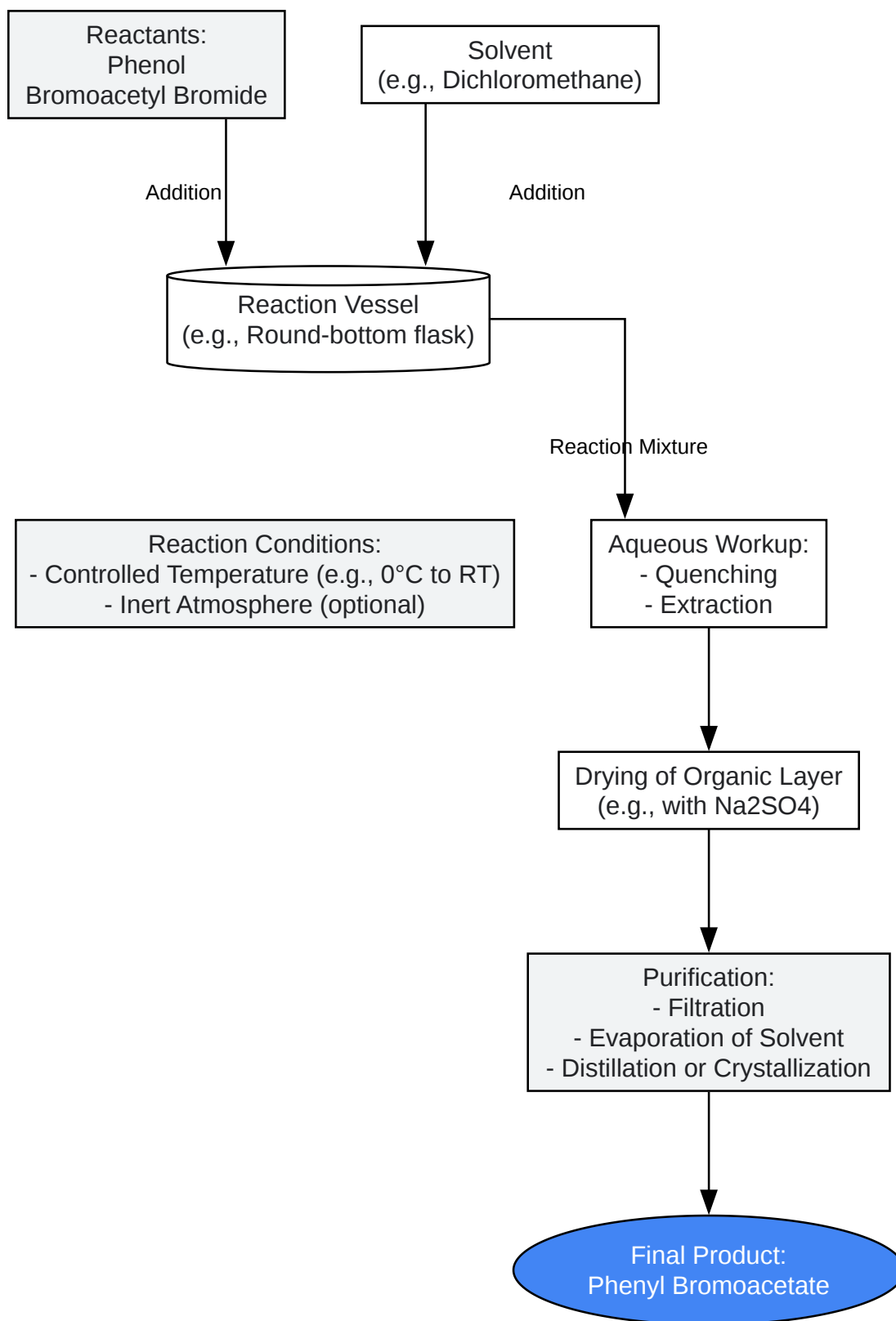
A qualitative and semi-quantitative determination of solubility can be performed through simple mixing experiments.

Methodology:

- A small, measured amount of **phenyl bromoacetate** (e.g., 100 mg) is added to a test tube.
- A measured volume of the solvent to be tested (e.g., 1 mL of water, ethanol, or ether) is added to the test tube.
- The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period.
- The mixture is allowed to stand and is observed for the presence of any undissolved solid.
- If the solid dissolves completely, the substance is considered soluble in that solvent at that concentration. If not, it is considered insoluble or sparingly soluble.
- This process can be repeated with varying amounts of solute and solvent to estimate the solubility range.

## Synthesis of Phenyl Bromoacetate

**Phenyl bromoacetate** is typically synthesized by the reaction of phenol with bromoacetyl bromide.<sup>[3]</sup> The following diagram illustrates the general workflow for this synthesis.



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Caption: General workflow for the synthesis of **Phenyl Bromoacetate**.

## Conclusion

This technical guide provides a detailed overview of the core physical properties of **phenyl bromoacetate**, offering valuable data for researchers and professionals in drug development. The included generalized experimental protocols serve as a practical guide for the determination of these properties in a laboratory setting. The synthesis workflow diagram provides a clear visual representation of the production process for this important chemical intermediate.

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- To cite this document: BenchChem. [Phenyl Bromoacetate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b105193#phenyl-bromoacetate-physical-properties\]](https://www.benchchem.com/product/b105193#phenyl-bromoacetate-physical-properties)

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